

Essential Guide to the Proper Disposal of Tegacorat

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Compound of Interest

Compound Name: Tegacorat

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For researchers, scientists, and drug development professionals, ensuring the safe disposal of chemical reagents is a cornerstone of laboratory safety, environmental responsibility, and regulatory compliance. This guide provides comprehensive, step-by-step procedures for the proper disposal of **Tegacorat** (also known as Tegoprazan), a potassium-competitive acid blocker. Adherence to these protocols is critical for protecting personnel and the environment.

It is important to note that Safety Data Sheets (SDS) for Tegoprazan present conflicting hazard information. One source classifies it as harmful if swallowed, a skin and eye irritant, and a potential respiratory irritant, while another indicates it is not a classified hazardous substance[1][2]. Given this discrepancy, it is imperative to handle and dispose of **Tegacorat** with caution, treating it as a hazardous chemical to ensure the highest safety standards.

Quantitative Data and Hazard Profile

This table summarizes key data for **Tegacorat** (Tegoprazan). The conflicting hazard classifications are presented to provide a complete picture and reinforce the need for a cautious approach to handling and disposal.

Property	Value	Reference
CAS Number	942195-55-3	[1][2]
Molecular Formula	C20H19F2N3O3	[1]
Molecular Weight	387.38 g/mol	[1]
Synonyms	CJ-12420, RQ-00000004	[1][2]
Physical Form	Solid	[3]
Solubility	Soluble in DMSO	[3]
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C	[3]
Hazard Classification (Source 1)	Acute toxicity, oral (Category 4); Skin irritation (Category 2); Serious eye irritation (Category 2A); May cause respiratory irritation (Category 3)	[1]
Hazard Classification (Source 2)	Not classified as hazardous according to the Globally Harmonized System (GHS)	[2]

Core Disposal Protocol

The primary directive for the disposal of **Tegacorat** and any associated contaminated materials is to manage it as regulated hazardous chemical waste.[3][4] Laboratory personnel must not dispose of **Tegacorat** through standard drains or as regular solid waste.[4][5]

Step-by-Step Disposal Procedures

1. Personal Protective Equipment (PPE) and Safety Engineering:

- Engineering Controls: Always handle **Tegacorat** in a well-ventilated area, such as a chemical fume hood. Ensure an accessible safety shower and eye wash station are nearby.[1]

- Protective Gear: Wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat or impervious clothing.[\[1\]](#)

2. Waste Identification and Segregation:

- Identify all waste streams containing **Tegacorat**. This includes:
 - Unused or expired solid compound.
 - Stock solutions and diluted experimental solutions.
 - Contaminated labware (e.g., pipette tips, tubes, flasks, weighing paper).[\[3\]](#)[\[5\]](#)
 - Contaminated PPE (e.g., gloves).[\[5\]](#)
- Segregate **Tegacorat** waste from all other laboratory waste streams to prevent unintended chemical reactions and ensure correct disposal classification.[\[3\]](#)[\[4\]](#)

3. Waste Collection and Containment:

- Solid Waste: Collect pure **Tegacorat** and contaminated disposable solids in a designated, leak-proof, and sealable hazardous waste container.[\[3\]](#)[\[5\]](#)
- Liquid Waste: Collect all solutions containing **Tegacorat** in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.[\[4\]](#)[\[5\]](#)
- Sharps: Any chemically contaminated sharps (e.g., needles) must be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.[\[6\]](#)
- Container Management: Ensure all waste containers are in good condition, kept securely closed except when adding waste, and stored in a secondary containment unit.[\[4\]](#)

4. Labeling:

- Clearly label all waste containers with the words "Hazardous Waste".[\[4\]](#)

- The label must include the full chemical name: "**Tegacorat** (Tegoprazan)" and list all components of a liquid mixture. Chemical formulas or abbreviations are not acceptable.[4]
- Include the date of waste accumulation and any appropriate hazard warnings based on the more conservative SDS (e.g., "Irritant," "Harmful if Swallowed").[1][3]

5. Storage and Disposal:

- Store sealed and labeled waste containers in a designated, secure satellite accumulation area within your laboratory.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.[3][5]
- The ultimate disposal of **Tegacorat** must be handled by a licensed professional waste disposal service through your EHS office to ensure compliance with all local, state, and federal regulations.[3]

6. Decontamination:

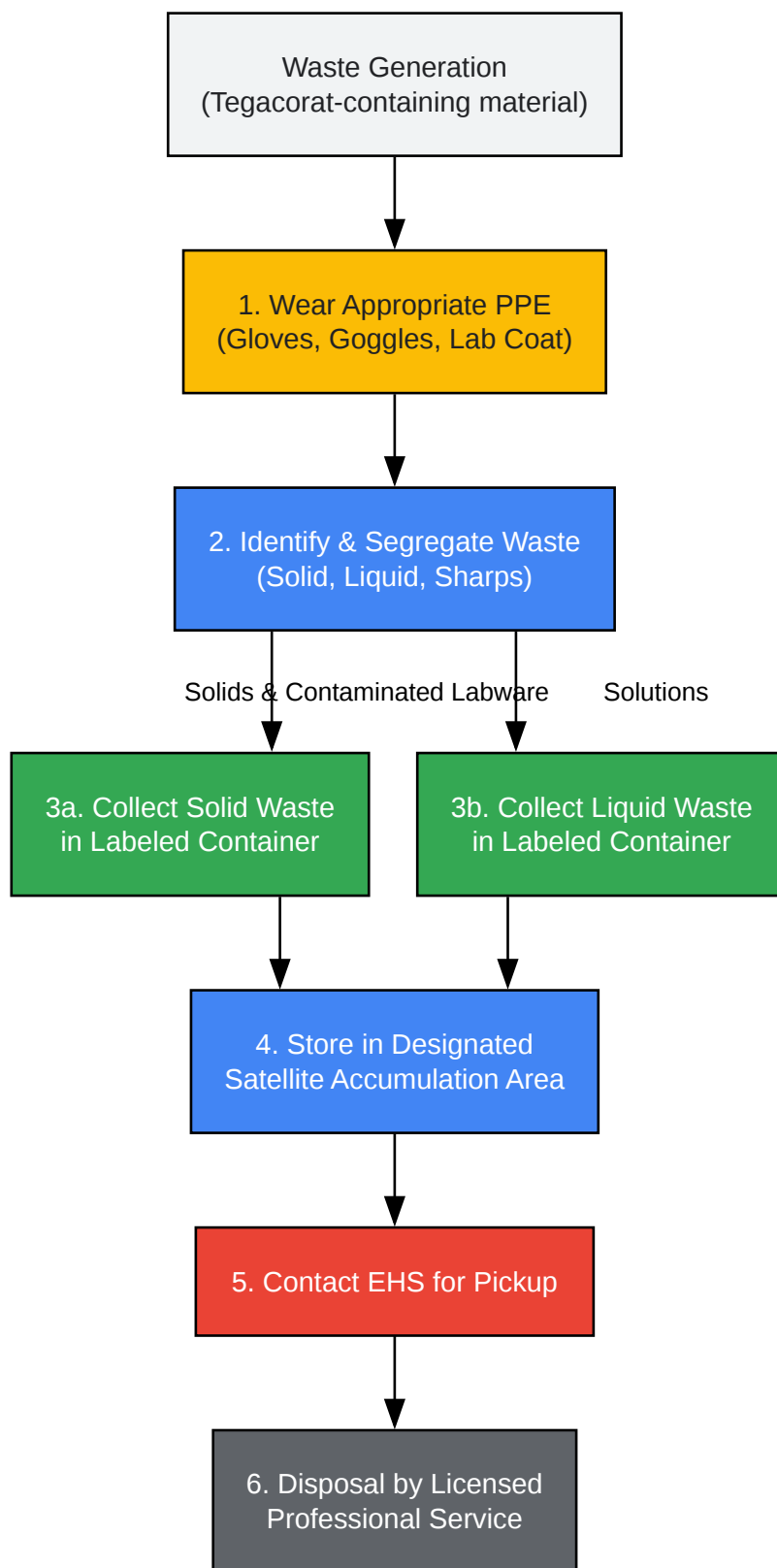
- Empty Containers: Triple-rinse empty **Tegacorat** containers with a suitable solvent (e.g., ethanol or methanol) capable of removing the residue. Collect this rinsate as hazardous liquid waste. After rinsing, the container may be managed for disposal or reuse according to your institution's policies.[4]
- Spills: In case of a spill, use an absorbent material to contain it. Decontaminate the surface by scrubbing with alcohol and collect all cleanup materials as hazardous waste.[1]

Experimental Protocols

No specific experimental protocols for the chemical neutralization or deactivation of **Tegacorat** are available in the reviewed literature. Therefore, the sole approved method of disposal is through collection and management as hazardous chemical waste by a licensed professional service, as outlined in the core protocol above.

Mandatory Visualization

The following diagram illustrates the procedural workflow for the proper disposal of **Tegacorat** waste, guiding researchers from the point of waste generation to its final, compliant disposal.



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